Application of[1]Annulene in Molecular Machinery: A Detailed Guide for Researchers

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Compound of Interest

Compound Name:	*[14]Annulene*
CAS No.:	*2873-14-5*
Cat. No.:	*B1253648*

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For researchers, scientists, and drug development professionals, this document provides a comprehensive overview of the application of[1]annulene and its derivatives in the burgeoning field of molecular machinery. Detailing the synthesis, characterization, and operational principles of these fascinating molecules, these notes serve as a practical guide to harnessing their unique electro-mechanical properties.

Annulenes, a class of monocyclic hydrocarbons, have garnered significant attention for their potential in constructing nanoscale devices. Among them,[1]annulene, or cyclooctatetraene, and its derivatives stand out due to their remarkable ability to undergo significant conformational changes in response to redox stimuli. This property makes them ideal candidates for the development of molecular switches, actuators, and motors.

The core principle behind the application of[1]annulene in molecular machinery lies in its reversible transition between a non-planar, tub-shaped conformation in its neutral state and a planar, aromatic structure upon reduction. This distinct change in geometry can be harnessed to perform mechanical work at the molecular level.

Key Applications and Principles

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[1]Annulene-based systems have been primarily explored as:

- Molecular Switches: The two distinct conformations of the[1]annulene ring, controlled by its oxidation state, can represent binary "on" and "off" states. This switching is rapid and reversible, forming the basis for molecular-level information storage and processing.
- Electromechanical Actuators: The significant conformational change upon redox cycling can generate force and movement. When incorporated into larger molecular assemblies or polymers, these annulene units can act as "molecular muscles," contracting and expanding in response to an electrical potential.[2][3]

This document will focus on a promising class of[1]annulene-based materials: 5,12-alkyne linked dibenzo[a,e]cyclooctatetraenes (dbCOTs). These oligomeric structures exhibit stable and efficient topological switching, making them an excellent platform for developing responsive materials.[3]

Quantitative Data Summary

The following table summarizes key quantitative data for a representative alkyne-linked dibenzo[a,e]cyclooctatetraene trimer (dbCOT3), highlighting its electrochemical properties and stability.

Parameter	Value	Conditions	Reference
Redox Potentials (vs. Fc/Fc+)	[3]		
E°(0/-1)	-2.28 V	0.1 M TBAPF6 in THF	[3]
E°(-1/-2)	-2.59 V	0.1 M TBAPF6 in THF	[3]
Switching Stability	Stable over multiple cycles	Chemical and electrochemical reduction/oxidation	[3]
Conformational Change	Tub (neutral) to Planar (reduced)	Reduction with potassium metal or electrochemically	[3]

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Experimental Protocols

Protocol 1: Synthesis of 5,12-dibromo-dibenzo[a,e]cyclooctatetraene (Building Block)

This protocol outlines the synthesis of a key precursor for constructing alkyne-linked dbCOT oligomers.

Materials:

- 5,6,11,12-Tetrahydrodibenzo[a,e]cyclooctene
- N-Bromosuccinimide (NBS)
- Carbon tetrachloride (CCl4)
- Potassium tert-butoxide
- Tetrahydrofuran (THF)
- Argon atmosphere

Procedure:

- Bromination: Dissolve 5,6,11,12-tetrahydrodibenzo[a,e]cyclooctene in CCl4 under an argon atmosphere. Add NBS (2.15 equivalents) and reflux the mixture for 2 hours. Monitor the reaction by NMR until the starting material is consumed.
- Purification (optional): The crude 5,11-dibromo-5,6,11,12-tetrahydrodibenzo[a,e]-cyclooctene can be used directly in the next step or purified by crystallization.
- Elimination: In a separate flask under argon, dissolve potassium tert-butoxide (4 equivalents) in THF and cool in an ice bath. Add a solution of the crude dibrominated product in THF to the cooled potassium tert-butoxide solution. Stir the reaction at room temperature.
- Workup and Purification: After the reaction is complete, quench with water and extract the product with an organic solvent. Purify the crude product by column chromatography or crystallization to yield 5,12-dibromo-dibenzo[a,e]cyclooctatetraene.

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Protocol 2: Assembly of Alkyne-Linked dbCOT Oligomers (e.g., dbCOT3)

This protocol describes the Sonogashira coupling reaction to form the trimeric dbCOT structure.

Materials:

- 5,12-dibromo-dibenzo[a,e]cyclooctatetraene
- Terminal alkyne functionalized dbCOT monomer
- Pd(PPh3)4 catalyst
- CuI co-catalyst
- Diisopropylamine (DIPA)
- Toluene
- Argon atmosphere

Procedure:

- Combine the dibrominated dbCOT, the terminal alkyne dbCOT monomer, Pd(PPh3)4, and CuI in a reaction flask under an argon atmosphere.
- Add degassed toluene and DIPA.
- Heat the reaction mixture and monitor its progress by TLC or NMR.
- Upon completion, cool the reaction, filter to remove solids, and concentrate the filtrate.
- Purify the crude product by column chromatography to isolate the desired dbCOT oligomer.

Protocol 3: Characterization of Redox-Induced Conformational Change

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This protocol details the key experimental techniques used to observe and quantify the switching behavior of dbCOT oligomers.

1. Cyclic Voltammetry (CV):

- Objective: To determine the redox potentials of the annulene-based molecular switch.
- Experimental Setup: A standard three-electrode cell consisting of a working electrode (e.g., glassy carbon), a reference electrode (e.g., Ag/AgCl), and a counter electrode (e.g., platinum wire).
- Procedure:
  - Prepare a solution of the dbCOT oligomer in a suitable solvent (e.g., THF) containing a supporting electrolyte (e.g., 0.1 M TBAPF6).
  - Purge the solution with an inert gas (e.g., argon) to remove dissolved oxygen.
  - Perform the CV measurement by scanning the potential between appropriate limits (e.g., 0 V to -3 V vs. Fc/Fc+).
  - Record the resulting voltammogram, which will show peaks corresponding to the reduction and oxidation events of the dbCOT units.

2. NMR Spectroscopy:

- Objective: To structurally characterize the different conformational states of the annulene.
- Procedure:
  - Neutral State: Dissolve the dbCOT oligomer in a suitable deuterated solvent (e.g., THF-d8) and acquire a 1H NMR spectrum. The spectrum will be characteristic of the tub-shaped conformation.
  - Reduced State: Chemically reduce the dbCOT oligomer in the NMR tube using an excess of a reducing agent (e.g., potassium metal). Acquire a 1H NMR spectrum of the reduced species. A significant upfield shift of the proton signals is expected, consistent with the formation of a planar, aromatic dianionic species.

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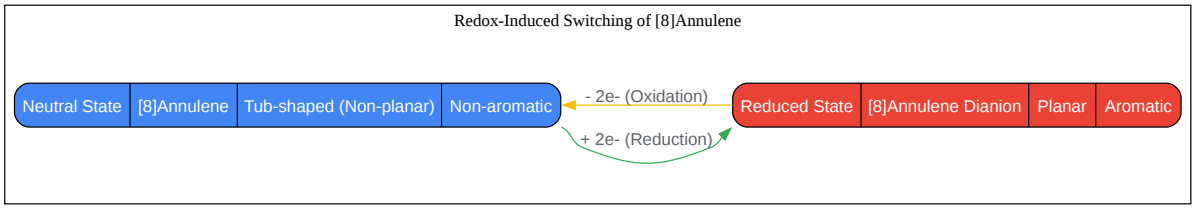
3. UV-Vis Spectroscopy:

- Objective: To monitor the electronic changes associated with the conformational switching.
- Procedure:
  - Acquire the UV-Vis spectrum of the neutral dbCOT oligomer in a suitable solvent.
  - Perform in-situ spectroelectrochemistry by recording UV-Vis spectra at different applied potentials corresponding to the neutral, singly reduced, and doubly reduced states.
  - Observe the appearance of new absorption bands at longer wavelengths upon reduction, indicating the formation of the planar, conjugated aromatic system.

Visualizations

The following diagrams illustrate the key processes involved in the application of[1]annulene in molecular machinery.



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Caption: Redox-induced conformational switching of an[1]annulene unit.

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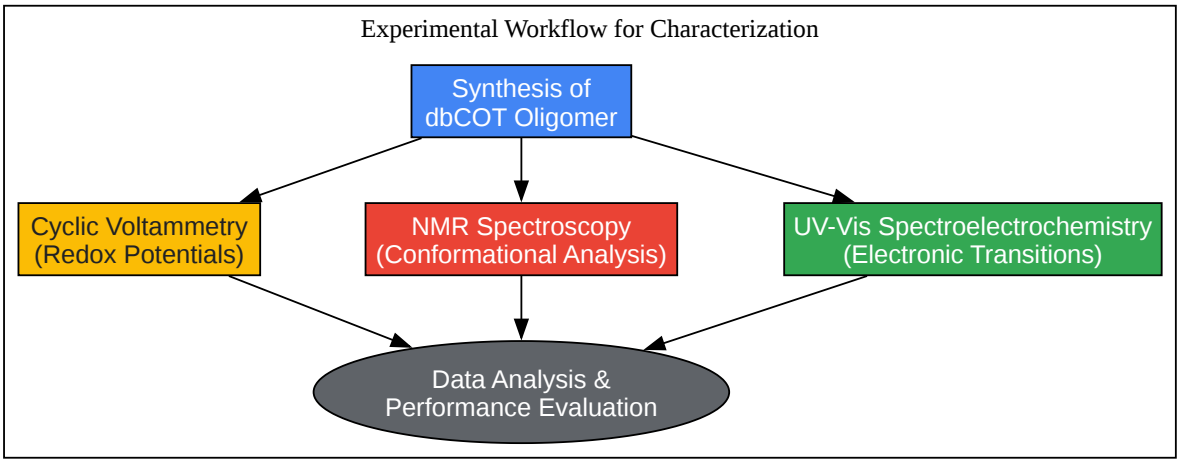

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Caption: Experimental workflow for the characterization of[1]annulene-based molecular machines.

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